

Sudan IV-d6 physical and chemical properties

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An In-depth Technical Guide to the Physical and Chemical Properties of Sudan IV-d6

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Sudan IV-d6**, a deuterated analog of the fat-soluble diazo dye Sudan IV. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work. **Sudan IV-d6** is commonly employed as an internal standard for the quantitative analysis of Sudan dyes in various matrices by mass spectrometry techniques.[1][2]

Core Physical and Chemical Properties

The fundamental properties of **Sudan IV-d6** are summarized below. These values are critical for its application in analytical methodologies, particularly for ensuring accurate quantification and method validation.

Table 1: General and Physical Properties of Sudan IV-d6



Property	Value
Synonyms	1-[2-Methyl-4-(2-methyl- phenylazo)phenylazo]-2-naphthol-d6, Solvent Red 24-d6[1]
CAS Number	1014689-18-9[3][4]
Appearance	Solid[3]
Melting Point	~199 °C (decomposes) (for Sudan IV)[5][6][7][8]

Table 2: Chemical and Spectroscopic Properties of Sudan IV-d6

Property	Value
Molecular Formula	C24D6H14N4O[3][4]
Molecular Weight	386.48 g/mol [3][4]
Mass Shift	M+6
Maximum Absorption (λmax)	~520 nm (for Sudan IV)[5][8][9][10]
Solubility	Insoluble in water; soluble in organic solvents such as chloroform, acetone, ethanol, and benzene.[11][12][13]

Experimental Protocols

Sudan IV-d6 is primarily used as an internal standard in analytical chemistry for the detection and quantification of Sudan dyes in food products like spices and palm oil.[2][10] The following protocol outlines a general methodology based on liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Protocol: Quantification of Sudan Dyes in Food Matrices using Sudan IV-d6 Internal Standard

Sample Preparation and Extraction:

Foundational & Exploratory





- Accurately weigh a homogenized sample (e.g., 1 gram of paprika) into a centrifuge tube.
 [14]
- Spike the sample with a known concentration of Sudan IV-d6 internal standard solution (e.g., 0.1 mL of 0.1 μg/mL solution).[14]
- Add an extraction solvent, such as acetonitrile or a mixture of tetrahydrofuran and methanol.[2][14]
- Vortex or shake the mixture to ensure thorough extraction of the analytes.
- Centrifuge the sample to separate the solid matrix from the supernatant.
- Purification (Optional):
 - Depending on the complexity of the matrix, a cleanup step using solid-phase extraction (SPE) may be necessary to remove interfering compounds.[14]
- LC-MS/MS Analysis:
 - Inject an aliquot of the final extract into an LC-MS/MS system.
 - Chromatographic separation is typically achieved on a C18 reversed-phase column.[10]
 - The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to selectively detect and quantify the parent and product ions for both the Sudan dyes and the Sudan IV-d6 internal standard.[2][14] For Sudan IV-d6, a common transition monitored is 387 > 225.[14]

Quantification:

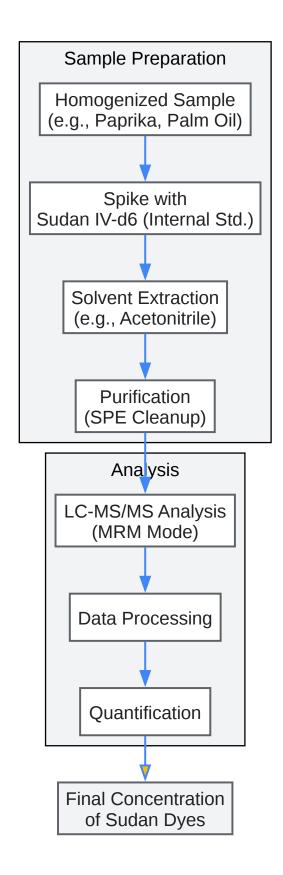
- A calibration curve is generated using matrix-matched standards of the target Sudan dyes.
- The concentration of the Sudan dyes in the sample is calculated by comparing the peak area ratio of the analyte to the internal standard (Sudan IV-d6) against the calibration curve. This internal standard method corrects for variations in extraction efficiency and matrix effects.



Visualizations

The following diagrams illustrate a typical experimental workflow for Sudan dye analysis and the biological pathway involving Sudan IV.

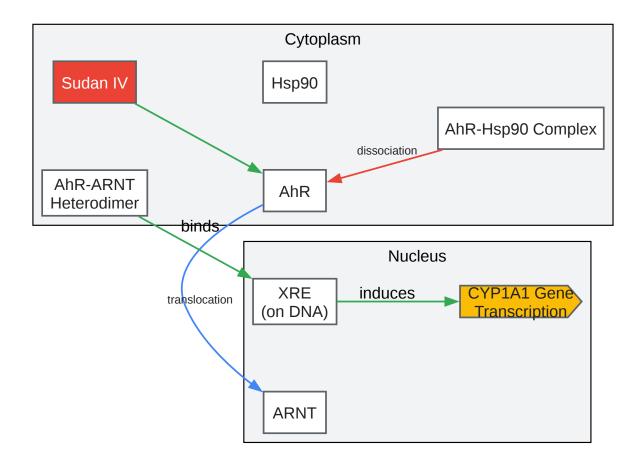




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Caption: Workflow for Sudan dye analysis using **Sudan IV-d6**.





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Caption: Aryl hydrocarbon receptor (AhR) signaling pathway activated by Sudan IV.

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